

4-Chlorobutyl Benzoate: A Technical Guide to Solubility and Polarity

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Compound of Interest

Compound Name: 4-Chlorobutyl benzoate

Cat. No.: B1360250

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility and polarity of **4-chlorobutyl benzoate**. The document details the physicochemical properties of this compound, outlines experimental protocols for its analysis, and presents a logical workflow for its characterization.

Core Concepts: Polarity and Solubility Profile

4-Chlorobutyl benzoate ($C_{11}H_{13}ClO_2$) is an ester characterized by a benzoate group and a 4-chlorobutyl chain. This structure, containing both a polar ester group and a nonpolar phenyl ring and alkyl chain, results in a molecule of moderate polarity. This inherent polarity is a key determinant of its solubility characteristics.

The lipophilicity of a compound, or its affinity for nonpolar environments, is commonly expressed by the logarithm of its partition coefficient (logP) between octanol and water. A positive logP value indicates a preference for the lipid (octanol) phase, signifying a more nonpolar or lipophilic character. Conversely, a negative logP value suggests higher affinity for the aqueous phase (hydrophilicity).

Calculated values for **4-chlorobutyl benzoate** consistently point towards a lipophilic nature, suggesting it is more soluble in organic solvents than in water. Qualitative assessments indicate that it has limited solubility in water but exhibits good solubility in common organic solvents such as alcohols, ethers, and halogenated hydrocarbons.^[1]

Quantitative Physicochemical Data

The following table summarizes the key calculated physicochemical properties of **4-chlorobutyl benzoate** that inform its solubility and polarity profile. It is important to note that these are predicted or calculated values and experimental verification is recommended for critical applications.

Property	Value	Interpretation	Source
LogP (calculated)	2.86240	Indicates a higher affinity for lipophilic (nonpolar) environments over aqueous (polar) environments.	[2]
XlogP (predicted)	3.9	A predicted value that further supports the lipophilic character of the molecule.	
Log ₁₀ of Water Solubility (mol/L) (calculated)	-3.12	Suggests low solubility in water.	

Experimental Determination of Solubility and Polarity

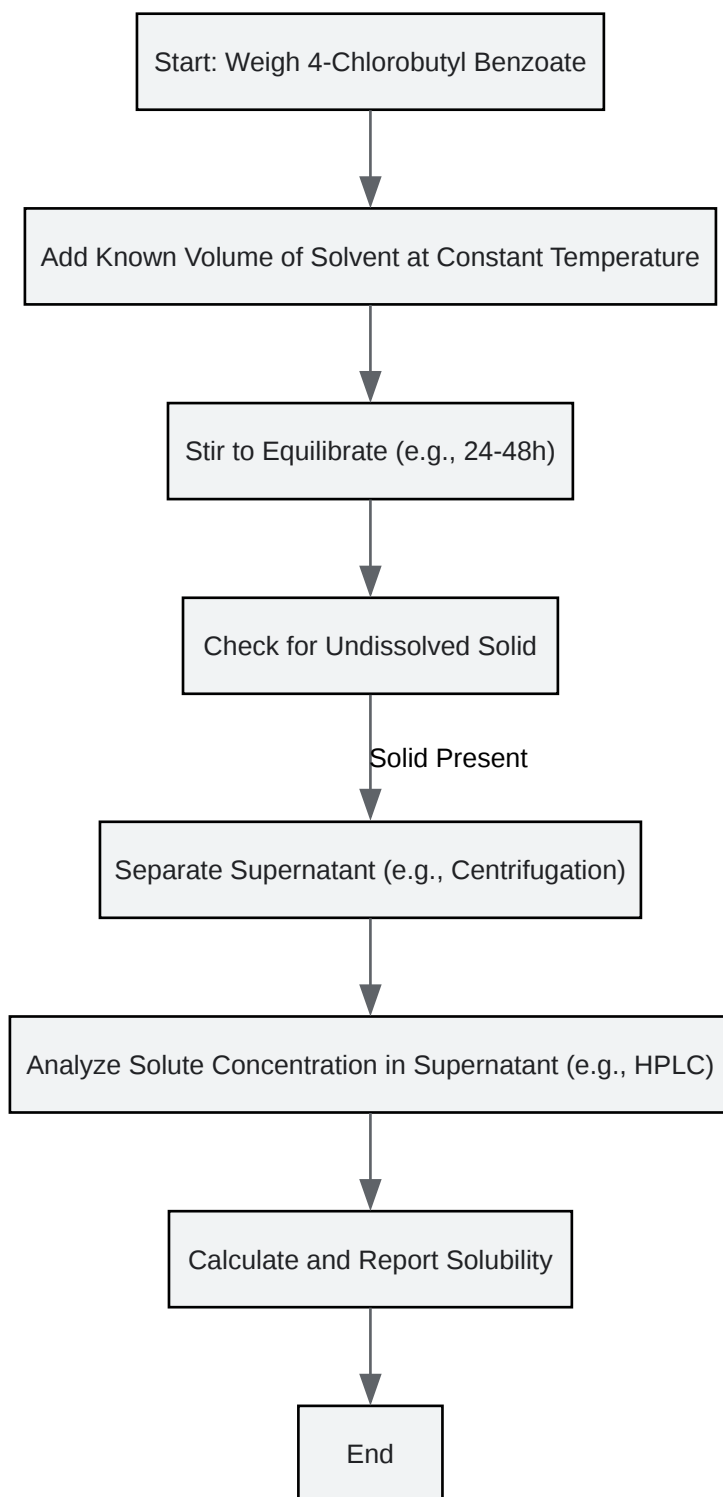
Accurate determination of solubility and polarity is crucial for applications in drug development, formulation, and chemical synthesis. The following sections detail the standard experimental protocols for these measurements.

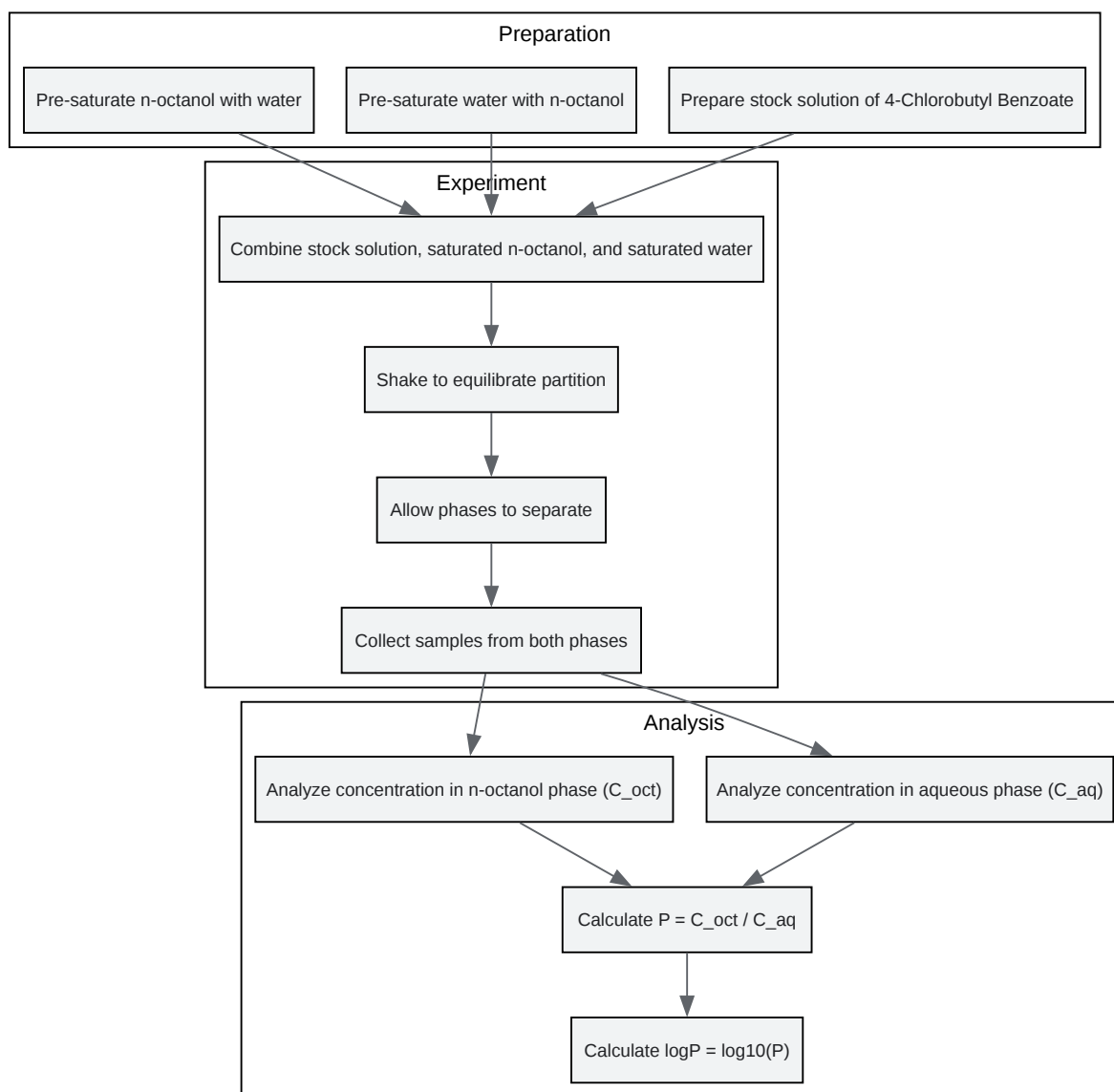
Experimental Protocol for Determining Solubility

The solubility of a compound in a specific solvent at a given temperature is determined by creating a saturated solution and then measuring the concentration of the dissolved solute.

Methodology:

- **Sample Preparation:** Accurately weigh a sample of **4-chlorobutyl benzoate**.
- **Solvent Addition:** In a vessel maintained at a constant temperature, add a known volume of the desired solvent (e.g., ethanol, acetone, water).
- **Equilibration:** Stir the mixture vigorously for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated. The presence of undissolved solid material at the end of this period confirms saturation.
- **Phase Separation:** Allow the undissolved solid to settle. A portion of the supernatant (the saturated solution) is then carefully removed, ensuring no solid particles are transferred. Centrifugation can be employed for effective separation.
- **Concentration Analysis:** The concentration of **4-chlorobutyl benzoate** in the clear supernatant is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with a UV detector, Gas Chromatography (GC), or spectroscopy.
- **Calculation:** The solubility is then expressed in units such as grams per 100 mL (g/100mL) or milligrams per milliliter (mg/mL).





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References

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- 2. lookchem.com [lookchem.com]
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